Troubleshooting GPS collar tracking for large mammals in hilly terrain

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Technical Support Center: GPS Collar Tracking for Large Mammals

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing GPS collars for tracking large mammals, particularly in challenging hilly and forested environments.

Frequently Asked questions (FAQs)

Q1: What are the primary factors that interfere with GPS collar performance in hilly terrain?

A1: GPS collar performance in hilly or mountainous regions is primarily affected by obstructed satellite signals. Key factors include:

- Topography: Steep slopes, deep valleys, and narrow canyons can block the collar's line of sight to a sufficient number of satellites required for an accurate location fix. Rugged terrain is known to decrease fix success rates and increase location errors.[1][2]

- Vegetation Canopy: Dense forest canopies, especially coniferous forests, can significantly impede GPS signals, leading to fewer successful fixes and greater location inaccuracies.[3][4][5] The density of the canopy has a direct impact on the ability of the collar to obtain a 3D location.[3]

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- Animal Behavior: The animal's own behavior, such as denning in rock crevices or dense vegetation, can affect the collar's ability to acquire a signal.[6] Collar orientation, which can change with an animal's posture and movement, can also impact fix rates, especially under dense canopy.[4][7]

Q2: How much location error can I expect from my GPS collars in mountainous environments?

A2: Location error can vary significantly based on environmental conditions and the quality of the GPS fix (2D vs. 3D). In mountainous terrain, horizontal location errors for non-differentially corrected GPS data can have a 50% circular error probable (CEP) of around 5.9 meters and a 95% CEP of approximately 30.6 meters.[8] However, in areas with dense canopy cover and terrain obstruction, the 95% CEP can increase to over 100 meters.[9] It is crucial to conduct pre-deployment tests in your specific study area to quantify expected errors.

Q3: Why is my GPS collar's battery draining faster than the manufacturer's specifications?

A3: Premature battery drain is a common issue, especially in challenging environments. Several factors can contribute to this:

- Cold Temperatures: Extreme cold can significantly reduce battery performance and longevity. [10]

- Poor GPS or Cellular Signal: In areas with weak satellite or cellular signals (for collars that transmit data remotely), the collar will expend more energy attempting to acquire a fix or transmit data.[11][12]

- High Fix Rate Settings: A high frequency of location acquisition (short fix intervals) will consume more battery power.[10] While shorter intervals can be associated with higher fix success rates, they come at the cost of battery life.[1]

- Physical Damage: Damage to the collar or charging port can lead to charging issues and reduced battery life.[13]

Troubleshooting Guides
Issue: No GPS Signal or High Rate of Failed Fixes

Q: My GPS collar is not acquiring a signal, or the fix success rate is very low. What steps can I take to troubleshoot this?

A: Follow these steps to diagnose and resolve signal reception issues:

- Initial Checks (Pre-Deployment or if the collar is accessible):

  - Clear View of the Sky: Ensure the collar has an unobstructed view of the sky, away from buildings, dense tree cover, and other obstructions.[14] Leave the device outside for at least 10 minutes to allow it to acquire a satellite connection.[15]

  - Hardware Inspection: Check the collar for any physical damage, particularly to the antenna.[15]

  - Software/Firmware Update: Ensure the collar's firmware is up to date. Check the manufacturer's website for any available updates.[14][15]

  - Master Reset: If the collar is still unable to acquire a signal, perform a master reset according to the manufacturer's instructions.[15][16] After a reset, leave the collar in an open area for an extended period to re-acquire satellite almanac data.

- Environmental and Deployment Considerations:

  - Analyze Failed Fix Data: If you are receiving some data, analyze the locations of failed fixes. Is there a correlation with specific terrain features (e.g., deep valleys, north-facing slopes) or dense vegetation? This can help identify areas where GPS tracking may be inherently difficult.

  - Adjust Fix Schedule: In areas with intermittent signal, a slightly longer fix interval might paradoxically increase the chances of a successful fix by allowing more time for satellite acquisition. However, be aware that significantly longer intervals can be associated with lower fix success rates.[1]

  - Collar Fitting: Ensure the collar is fitted correctly on the animal. A collar that is too loose can result in the antenna being improperly oriented. The antenna should ideally be positioned on the back of the animal's neck with a clear view of the sky.[17]

Issue: Inaccurate Location Data

Q: The GPS locations I am receiving seem inaccurate. How can I validate the data and improve accuracy?

A: Inaccurate data is a common challenge in hilly terrain. Here's how to address it:

- Data Screening:

  - Filter by Fix Type: 3D fixes (using 4 or more satellites) are generally more accurate than 2D fixes.[18] Consider filtering out 2D fixes, but be aware this may introduce a bias against areas with poorer satellite reception.[8]

  - Use Dilution of Precision (DOP) Values: DOP is a measure of the geometrical quality of the satellite configuration. Higher DOP values indicate lower accuracy. Filter out locations with high DOP values to improve the overall accuracy of your dataset.[9]

  - Identify and Remove Outliers: Screen your data for impossible locations (e.g., locations far outside the animal's known range or impossible movements in a short time).[8]

- Field Validation:

  - Stationary Collar Tests: Before deployment, place collars at known locations with varying degrees of canopy cover and topographic obstruction to quantify location error in your specific study area.[9][19]

  - Correlate with Direct Observation: If possible, correlate GPS locations with direct visual observations of the collared animal to assess accuracy.

Issue: Premature Battery Failure

Q: The battery on my GPS collar is not lasting as long as expected. How can I troubleshoot this?

A: To address premature battery drain, consider the following:

- Charging and Maintenance:

- Inspect Charging Components: Check the charging port on the collar and the charging cable for any damage or debris.[13][16] Clean the charging contacts if necessary.[13]

- Full Charging Cycle: Ensure the collar is completing a full charging cycle before deployment.

- Battery Replacement: For collars that have been in use for an extended period, the battery may need to be replaced.[13]

- Optimizing Collar Settings:

  - Adjust Fix Rate: The most significant factor in battery consumption is the frequency of GPS fixes. If your research objectives allow, reduce the fix rate (increase the interval between fixes) to conserve power.[10]

  - Remote Data Transmission Schedule: For collars that transmit data via cellular or satellite networks, schedule data uploads for times when the animal is likely to be in an area with better reception to reduce the energy spent on transmission attempts.[11]

Data on GPS Collar Performance in Hilly and Forested Terrain

The following tables summarize quantitative data on the impact of environmental factors on GPS collar performance.

Table 1: Effect of Topography on GPS Collar Fix Success Rate and Location Error

Topography Type	Fix Success Rate	3D Fix Proportion	Location Error (m)
Flat to Rolling	Higher	Higher	Lower
Rugged/Mountainous	Lower[1][2]	Lower[1][2]	Higher[1][2]

Table 2: Influence of Canopy Cover on GPS Collar Fix Success Rate

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Canopy Cover	Fix Success Rate
Open (0-10%)	~95-100%
Moderate (40-60%)	Can drop significantly
Dense (>80%)	Can be substantially lower, with some studies showing fix rates declining more sharply when the collar antenna is not upright.[7]

Table 3: Impact of Environmental Factors on Location Error

Condition	50% CEP (m)	95% CEP (m)
General Mountainous Terrain	5.9[8]	30.6[8]
Varied Canopy and Terrain	-	14.3 to 557.0[9]

Experimental Protocols

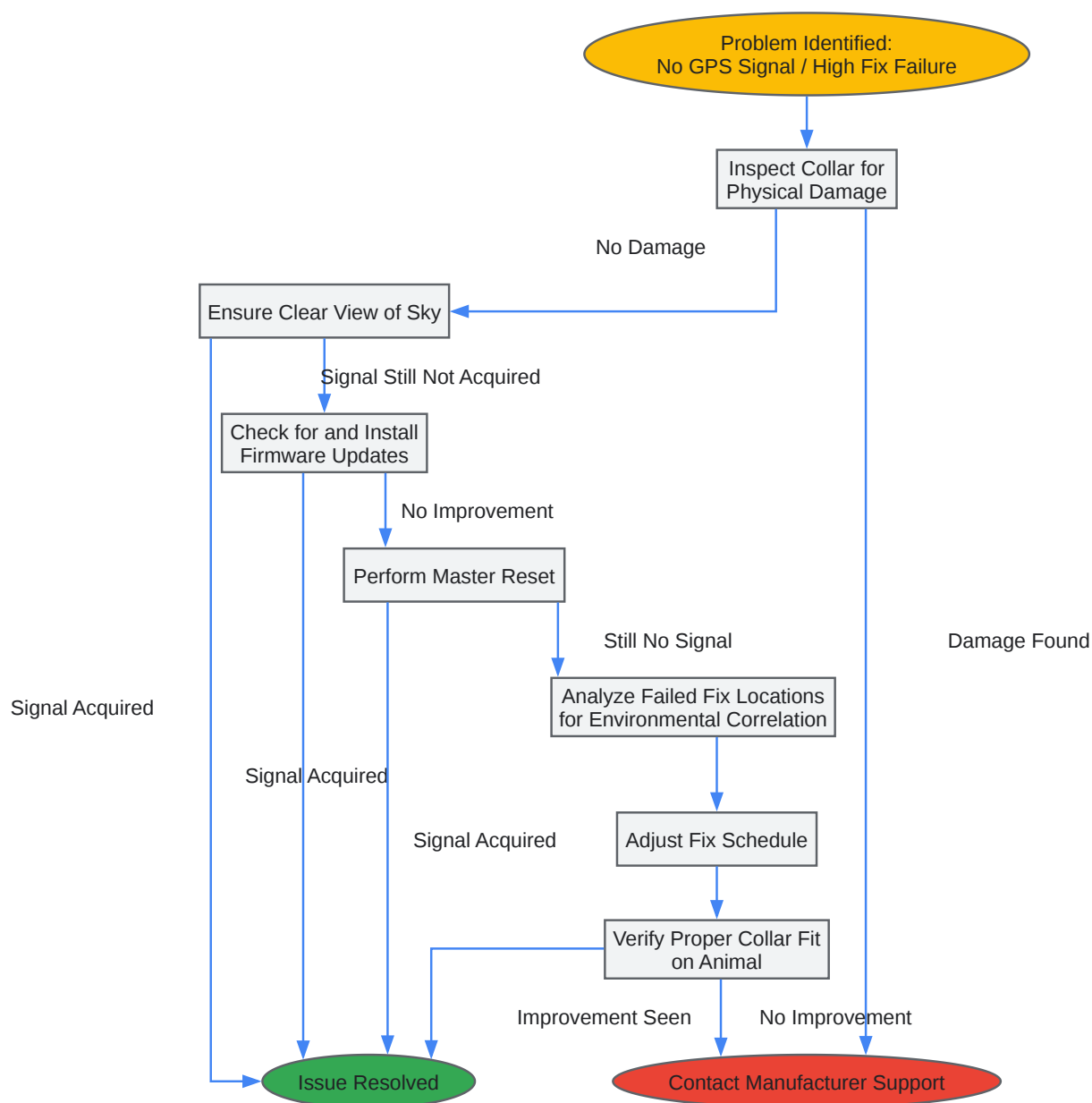## Protocol: Pre-Deployment Stationary Collar Test

Objective: To quantify the fix success rate and location error of GPS collars in the specific environmental conditions of the study area.

Methodology:

- Site Selection:

  - Select a minimum of 3-5 test sites that are representative of the range of habitats and topographic conditions in your study area (e.g., open areas, dense forest, steep slopes, valley bottoms).

  - At each site, establish a precise reference location using a high-accuracy GPS unit with differential correction or by averaging locations over an extended period (24+ hours).
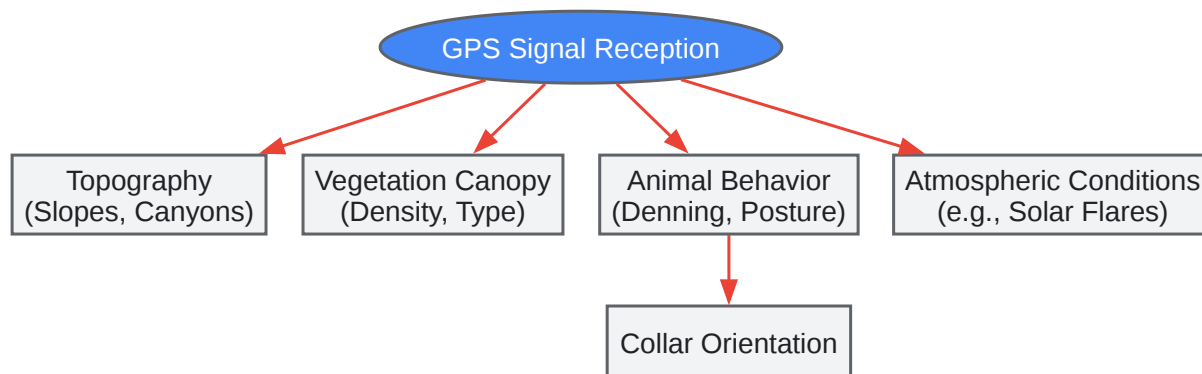
- Collar Deployment:

- Program the GPS collars with the same fix schedule you intend to use for your study animals.

- Securely mount the collars to a fixed structure (e.g., a post) at each test site. To test the effect of collar orientation, you can place some collars in an upright position (antenna pointing to the sky) and others in a horizontal position.[7]

- Leave the collars in place for a sufficient duration to collect a large number of location fixes (e.g., 7-14 days).

- Data Analysis:

  - Download the data from the collars.

  - Calculate the fix success rate for each collar at each site (number of successful fixes / number of attempted fixes).

  - For each successful fix, calculate the horizontal and vertical error by comparing the collar's location to the known reference location.

  - Analyze how fix success rate and location error vary with habitat type, topography, and collar orientation.

Visualizations

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Problem Identified:
No GPS Signal / High Fix Failure

Inspect Collar for
Physical Damage

No Damage

Ensure Clear View of Sky

Signal Still Not Acquired

Check for and Install
Firmware Updates

No Improvement

Perform Master Reset

Still No Signal

Analyze Failed Fix Locations
for Environmental Correlation

Damage Found

Signal Acquired

Signal Acquired

Adjust Fix Schedule

Signal Acquired

Verify Proper Collar Fit
on Animal

Improvement Seen

No Improvement

Issue Resolved

Contact Manufacturer Support

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Caption: A flowchart for troubleshooting GPS signal loss.

Caption: Factors affecting GPS collar signal reception.

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References

- 1. usgs-cru-individual-data.s3.amazonaws.com [usgs-cru-individual-data.s3.amazonaws.com]

- 2. researchgate.net [researchgate.net]

- 3. fs.usda.gov [fs.usda.gov]

- 4. Resolving issues of imprecise and habitat-biased locations in ecological analyses using GPS telemetry data - PMC [pmc.ncbi.nlm.nih.gov]

- 5. researchgate.net [researchgate.net]

- 6. trackermentoring.com [trackermentoring.com]

- 7. researchgate.net [researchgate.net]

- 8. wildlifescience.ca [wildlifescience.ca]

- 9. researchgate.net [researchgate.net]

- 10. pawtronicgpsfence.com [pawtronicgpsfence.com]

- 11. Troubleshooting Guide: Understanding Battery Drainage in Infinity 4G GPS Pet Trackers - TailMe - Keeping a tail on your pets. [tailme.co.za]

- 12. help.tractive.com [help.tractive.com]

- 13. dogtrapathfinder.com [dogtrapathfinder.com]

- 14. pawtronicgpsfence.com [pawtronicgpsfence.com]

- 15. youtube.com [youtube.com]

- 16. support.garmin.com [support.garmin.com]

- 17. support.garmin.com [support.garmin.com]

- 18. researchgate.net [researchgate.net]

- 19. researchgate.net [researchgate.net]

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